

Application Notes and Protocols: 3-Methyl-3-hexanol as a Fragrance Component

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Compound of Interest

Compound Name: 3-Methyl-3-hexanol

Cat. No.: B1585239

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These application notes provide a comprehensive overview of the use of **3-Methyl-3-hexanol** as a fragrance component. Due to the limited availability of specific quantitative data for this exact molecule, this document presents an inferred olfactory profile based on structurally related compounds and outlines detailed protocols for its sensory and performance evaluation.

Chemical and Olfactory Profile of 3-Methyl-3-hexanol

3-Methyl-3-hexanol is a tertiary heptanol with a subtle and complex odor profile. As a branched aliphatic alcohol, its scent is influenced by both the hydroxyl group and the alkyl chain arrangement.

1.1. Chemical Properties

Property	Value	Source
Chemical Name	3-Methyl-3-hexanol	N/A
Synonyms	Methylethylpropyl carbinol	N/A
CAS Number	597-96-6	N/A
Molecular Formula	C ₇ H ₁₆ O	N/A
Molecular Weight	116.20 g/mol	N/A
Appearance	Colorless liquid	N/A
Solubility	Soluble in ethanol and other common organic solvents. Limited solubility in water.	N/A

1.2. Inferred Olfactory Profile

The following table summarizes the estimated olfactory characteristics of **3-Methyl-3-hexanol**, based on data from analogous C6 and C7 alcohols. It is crucial to note that these are predictive values and require experimental validation.

Parameter	Estimated Value/Descriptor	Basis of Inference
Odor Type	Green, Herbal, Fruity, Woody, with a subtle Mellow and Waxy nuance.	Based on the profiles of 1-hexanol and other branched heptanols. [1] [2]
Odor Threshold	1 - 10 ppm (in 10% aqueous ethanol solution)	Inferred from the 5.2 ppm threshold of 1-hexanol. [3] The tertiary and branched structure may slightly alter this value.
Volatility	Medium	As a C7 alcohol, its volatility is expected to be lower than smaller alcohols, contributing to its role as a middle note in a fragrance.
Substantivity	Moderate	Estimated based on its molecular weight and likely vapor pressure. Higher than top notes but lower than heavy base notes.

Experimental Protocols for Fragrance Evaluation

The following protocols are designed to be adaptable for the comprehensive evaluation of **3-Methyl-3-hexanol** as a fragrance ingredient.

2.1. Protocol for Sensory Evaluation: Descriptive Olfactory Profiling

Objective: To qualitatively and quantitatively characterize the odor profile of **3-Methyl-3-hexanol**.

Materials:

- **3-Methyl-3-hexanol** (high purity, >98%)
- Odorless solvent (e.g., Diethyl Phthalate - DEP, Ethanol 95%)

- Glass beakers and stirring rods
- Volumetric flasks and pipettes
- Standard fragrance smelling strips (blotters)
- Blotter holders
- A panel of at least 5-10 trained sensory analysts
- Odor-free evaluation room with controlled temperature and humidity

Procedure:

- Sample Preparation:
 - Prepare a 10% solution of **3-Methyl-3-hexanol** in the chosen solvent (e.g., 1g of **3-Methyl-3-hexanol** in 9g of DEP).
 - Allow the solution to equilibrate for at least 24 hours in a sealed, dark glass bottle.
- Blotter Dipping:
 - Dip the smelling strips into the 10% solution to a depth of 1 cm.
 - Remove the strip and allow the excess to drip off.
 - Place the blotter in a holder.
- Sensory Evaluation:
 - Initial Evaluation (Top Notes): Immediately after dipping, present the blotter to the panelists. Ask them to describe the initial odor characteristics.
 - Evaporation Study (Middle and Base Notes): Evaluate the scent from the blotter at regular intervals (e.g., 15 min, 1 hour, 4 hours, 24 hours) to assess the evolution of the odor profile.

- Data Collection: Panelists should independently record their perception of various odor descriptors (e.g., green, fruity, woody, floral, etc.) and their intensity on a labeled magnitude scale (e.g., 0 = not perceptible, 10 = very strong).

2.2. Protocol for Odor Threshold Determination

Objective: To determine the concentration at which the odor of **3-Methyl-3-hexanol** is detectable by a sensory panel.

Materials:

- Serial dilutions of **3-Methyl-3-hexanol** in a suitable solvent (e.g., 10% aqueous ethanol).
- Triangle test cups or vials.
- A panel of at least 15-20 screened and trained panelists.

Procedure:

- Sample Preparation: Prepare a series of dilutions of **3-Methyl-3-hexanol** in 10% aqueous ethanol, ranging from a concentration expected to be well above the threshold to one expected to be below (e.g., 100 ppm, 50 ppm, 25 ppm, 10 ppm, 5 ppm, 1 ppm, 0.5 ppm, 0.1 ppm).
- Triangle Test:
 - For each concentration, present three samples to each panelist: two are blanks (solvent only), and one contains the **3-Methyl-3-hexanol** dilution. The order of presentation should be randomized for each panelist.
 - Ask the panelist to identify the "odd" sample.
- Data Analysis: The odor threshold is typically defined as the concentration at which 50% of the panel can correctly identify the odd sample. This can be calculated using statistical methods such as the geometric mean of the last concentration detected by each panelist.

2.3. Protocol for Substantivity on Fabric

Objective: To evaluate the longevity and odor profile of **3-Methyl-3-hexanol** on a textile substrate.

Materials:

- 1% solution of **3-Methyl-3-hexanol** in ethanol.
- Standardized cotton swatches (e.g., 5x5 cm).
- Micropipette.
- Odor-free line for drying.
- Sensory panel.

Procedure:

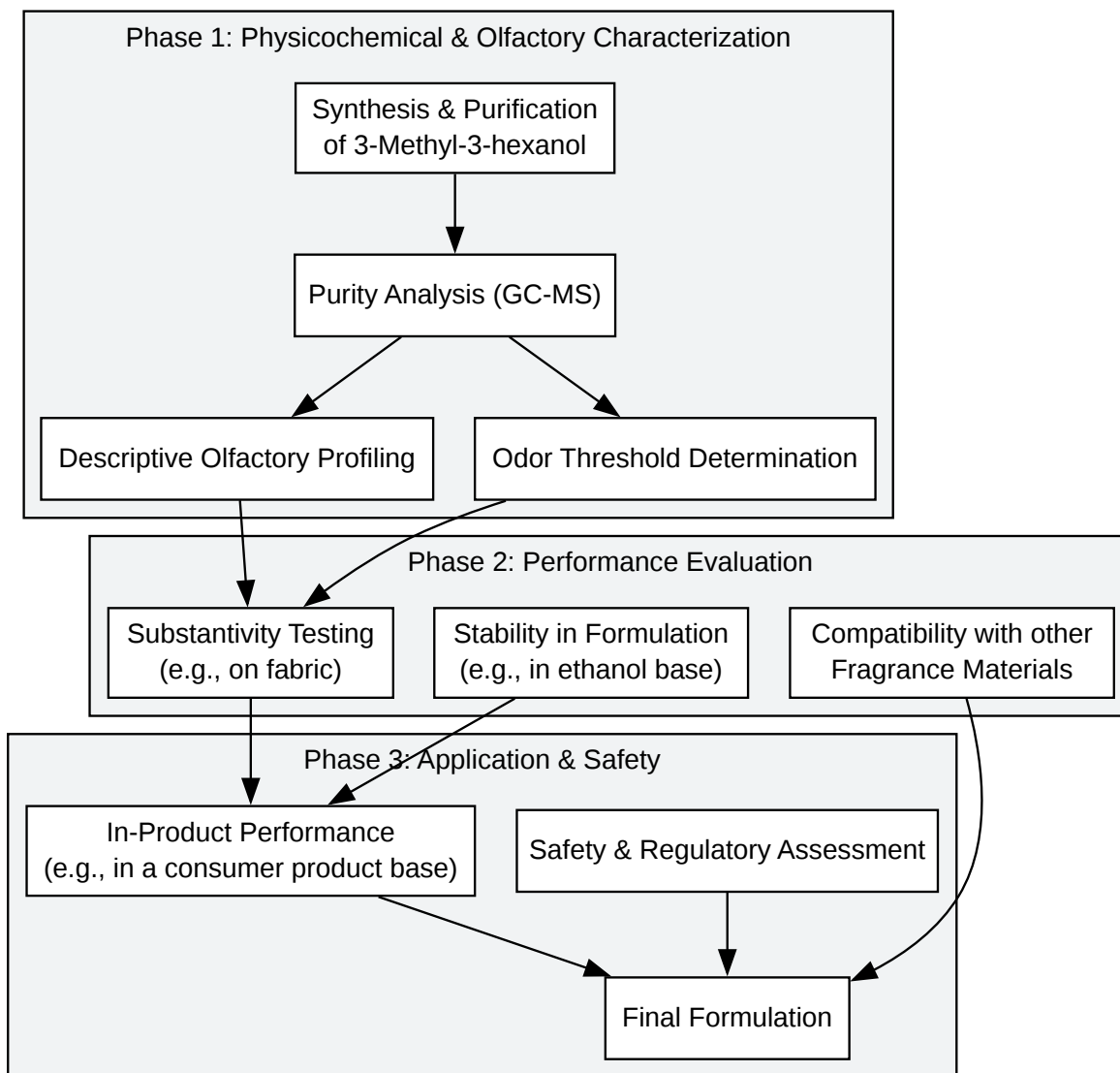
- Sample Application: Apply a precise amount (e.g., 100 μ L) of the 1% **3-Methyl-3-hexanol** solution evenly onto the center of a cotton swatch.
- Drying: Hang the swatch on an odor-free line in a well-ventilated, controlled environment.
- Sensory Evaluation:
 - Evaluate the odor of the dry swatch at regular intervals (e.g., 1, 4, 8, 24, and 48 hours).
 - Panelists should rate the odor intensity on a predefined scale and provide descriptive terms for the perceived scent.
- Data Analysis: Plot the average intensity ratings over time to create a substantivity curve. This provides a visual representation of the fragrance's longevity on the fabric.

Visualization of Key Concepts

3.1. Chemical Structure of **3-Methyl-3-hexanol**

Caption: Chemical structure of **3-Methyl-3-hexanol**.

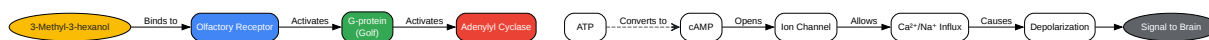
3.2. Experimental Workflow for Fragrance Ingredient Evaluation



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Caption: A typical workflow for the evaluation of a new fragrance ingredient.

3.3. Simplified Olfactory Signaling Pathway



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Caption: A simplified diagram of the olfactory signal transduction cascade.

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